Spectroscopic Profile of 3-(3-Bromophenyl)propanal: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*3-(3-Bromophenyl)propanal*
CAS No.:	*210115-30-3*
Cat. No.:	*B1342928*

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Introduction: Elucidating the Molecular Architecture of a Key Synthetic Intermediate

3-(3-Bromophenyl)propanal is a bifunctional organic molecule of significant interest to researchers in medicinal chemistry and materials science. Its structure, incorporating a reactive aldehyde group and a brominated aromatic ring, makes it a versatile precursor for the synthesis of a wide array of more complex molecular targets. The precise characterization of this compound is paramount to ensure the integrity of subsequent synthetic steps and the purity of final products. This guide provides a comprehensive overview of the spectroscopic data for **3-(3-Bromophenyl)propanal**, offering a detailed analysis of its mass spectrometry, nuclear magnetic resonance (NMR), and infrared (IR) spectroscopic signatures. By integrating predicted data with established spectroscopic principles, this document serves as an authoritative reference for scientists engaged in the synthesis, purification, and application of this important chemical entity.

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Molecular Identity and Physicochemical Properties

A foundational understanding of the basic properties of **3-(3-Bromophenyl)propanal** is essential for its effective handling and analysis.

Property	Value	Source
IUPAC Name	3-(3-bromophenyl)propanal	[1]
CAS Number	210115-30-3	[1]
Molecular Formula	C_9H_9BrO	[2]
Molecular Weight	213.07 g/mol	[2]
InChI Key	ZULVLUNCIBAQRZ-UHFFFAOYSA-N	[2]

Mass Spectrometry: Deconstructing the Molecule

Mass spectrometry (MS) is a powerful analytical technique that provides information about the mass-to-charge ratio (m/z) of a molecule and its fragments. For **3-(3-Bromophenyl)propanal**, electron ionization (EI) would be a common method, leading to the formation of a molecular ion and characteristic fragment ions.

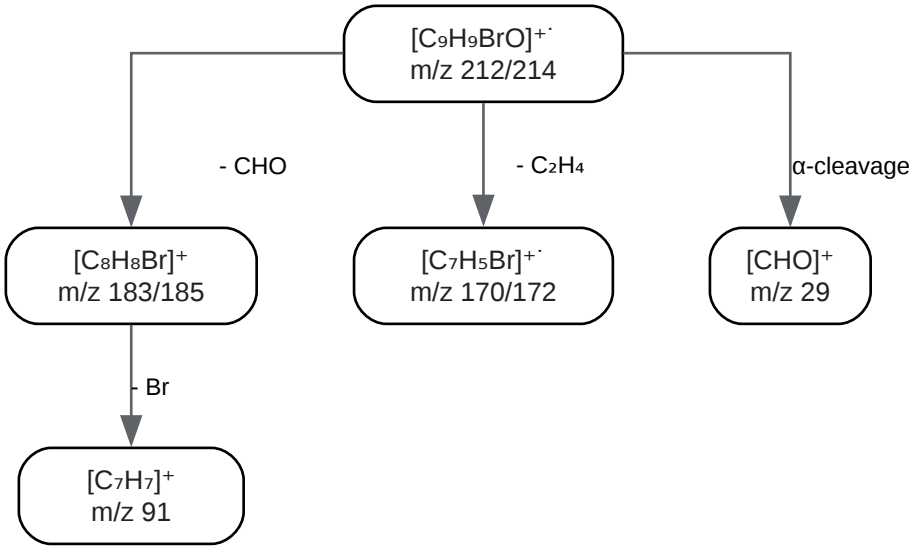
Predicted Electron Ionization Mass Spectrum

The mass spectrum of **3-(3-Bromophenyl)propanal** is expected to exhibit a molecular ion peak corresponding to its molecular weight. Due to the presence of bromine, a characteristic isotopic pattern will be observed for bromine-containing fragments, with two peaks of nearly equal intensity separated by 2 m/z units (corresponding to the ^{79}Br and ^{81}Br isotopes).

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m/z (Predicted)	Ion Structure	Fragmentation Pathway
212/214	$[C_9H_9BrO]^+$	Molecular Ion (M^+)
183/185	$[C_8H_8Br]^+$	Loss of the formyl radical (•CHO)
170/172	$[C_7H_5Br]^+$	Benzylic cleavage
104	$[C_8H_8]^+$	Loss of Br radical
91	$[C_7H_7]^+$	Tropylium ion, from cleavage of the propyl chain
29	$[CHO]^+$	Formyl cation

The fragmentation of aromatic aldehydes is a well-understood process, typically initiated by the ionization of the aldehyde group.[3][4] The stability of the resulting carbocations, particularly the tropylium ion, often leads to prominent peaks in the spectrum.



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Caption: Predicted major fragmentation pathways for **3-(3-Bromophenyl)propanal** in EI-MS.

Experimental Protocol: Acquiring a Mass Spectrum

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A standard approach for obtaining the mass spectrum of **3-(3-Bromophenyl)propanal** would involve Gas Chromatography-Mass Spectrometry (GC-MS).

- Sample Preparation: Dissolve a small amount of the compound in a volatile organic solvent (e.g., dichloromethane or ethyl acetate).
- GC Separation: Inject the sample into a GC equipped with a suitable capillary column (e.g., a non-polar column like DB-5ms). The temperature program should be optimized to ensure good separation from any impurities.
- Ionization: The eluting compound enters the mass spectrometer and is ionized using a standard electron ionization source (typically at 70 eV).
- Mass Analysis: The resulting ions are separated by a mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
- Detection: The detector records the abundance of each ion at its specific m/z value.

This workflow ensures that the mass spectrum is obtained for the pure compound as it elutes from the GC column.

Caption: General workflow for GC-MS analysis of an organic compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy: A Window into the Atomic Environment

NMR spectroscopy is arguably the most powerful tool for elucidating the structure of organic molecules in solution. Both ^{1}H and ^{13}C NMR provide detailed information about the chemical environment of each nucleus.

Predicted ^{1}H NMR Spectrum

The ^{1}H NMR spectrum of **3-(3-Bromophenyl)propanal** is expected to show distinct signals for the aromatic protons, the aldehydic proton, and the two methylene groups of the propyl chain.

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Proton Assignment	Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration
Aldehydic H	9.8	Triplet (t)	1H
Aromatic H	7.2 - 7.5	Multiplet (m)	4H
-CH_2- (adjacent to ring)	2.9	Triplet (t)	2H
-CH_2- (adjacent to CHO)	2.8	Triplet of triplets (tt) or multiplet (m)	2H

The aldehydic proton is highly deshielded and appears at a characteristic downfield shift.[5] The aromatic protons will exhibit a complex multiplet pattern due to their different chemical environments and spin-spin coupling. The two methylene groups will appear as triplets due to coupling with each other.

Predicted ^{13}C NMR Spectrum

The proton-decoupled ^{13}C NMR spectrum will show nine distinct signals, corresponding to the nine carbon atoms in the molecule.

Carbon Assignment	Predicted Chemical Shift (δ, ppm)
Aldehydic C=O	~202
Aromatic C-Br	~122
Aromatic C-H	125 - 135
Aromatic C (ipso)	~140
-CH_2- (adjacent to ring)	~35
-CH_2- (adjacent to CHO)	~45

The carbonyl carbon of the aldehyde is significantly deshielded and appears at a very downfield chemical shift.[6] The carbon attached to the bromine atom will also have a

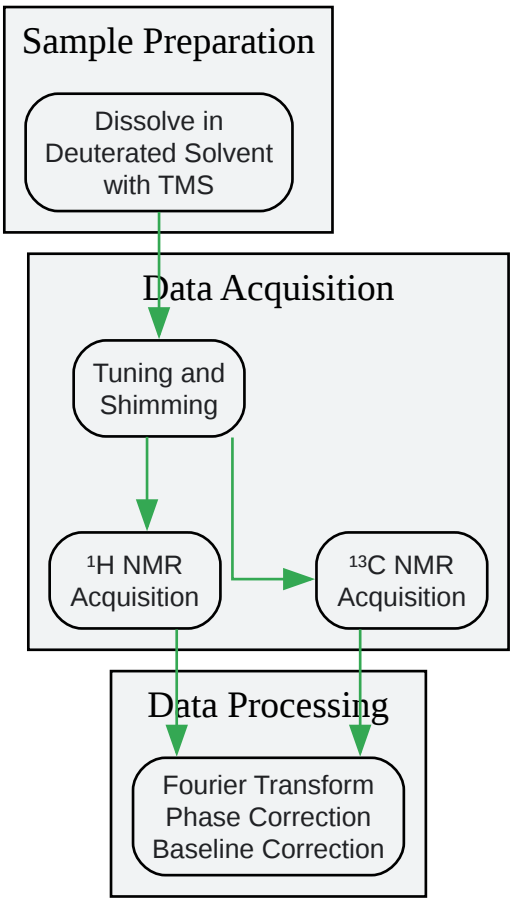
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characteristic chemical shift. The remaining aromatic carbons will appear in the typical aromatic region.

Experimental Protocol: Acquiring ^{1}H and ^{13}C NMR Spectra

- Sample Preparation: Dissolve approximately 5-10 mg of the compound in about 0.6 mL of a deuterated solvent (e.g., $CDCl_3$) in a standard 5 mm NMR tube. Add a small amount of an internal standard, such as tetramethylsilane (TMS), for chemical shift referencing.
- Spectrometer Setup: Place the NMR tube in the spectrometer. The instrument is then tuned and the magnetic field is shimmed to achieve optimal resolution.
- ^{1}H NMR Acquisition: A standard one-pulse experiment is typically used to acquire the ^{1}H spectrum. Key parameters to set include the spectral width, the number of scans, and the relaxation delay.
- ^{13}C NMR Acquisition: A proton-decoupled pulse sequence (e.g., a standard zgpg30) is used to acquire the ^{13}C spectrum. A larger number of scans is usually required for ^{13}C NMR due to the lower natural abundance of the ^{13}C isotope.

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Caption: Workflow for acquiring ^{1}H and ^{13}C NMR spectra.

Infrared (IR) Spectroscopy: Identifying Functional Groups

IR spectroscopy is an excellent technique for identifying the functional groups present in a molecule by detecting their characteristic vibrational frequencies.

Predicted Infrared Spectrum

The IR spectrum of **3-(3-Bromophenyl)propanal** will be dominated by absorptions from the aldehyde and the aromatic ring.

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Wavenumber (cm^{-1})	Vibration	Intensity
~2820 and ~2720	C-H stretch of the aldehyde	Medium, sharp
~1725	C=O stretch of the aldehyde	Strong, sharp
~3050	Aromatic C-H stretch	Medium
1600-1450	Aromatic C=C stretch	Medium to weak
~780	C-H out-of-plane bend (meta-substitution)	Strong
~1070	C-Br stretch	Medium

The two sharp peaks for the aldehydic C-H stretch and the strong carbonyl absorption are highly diagnostic for the presence of the aldehyde functional group.[2][5] The pattern of the aromatic C-H out-of-plane bending can provide evidence for the meta-substitution pattern on the benzene ring.

Experimental Protocol: Acquiring an IR Spectrum

- Sample Preparation: For a liquid sample like **3-(3-Bromophenyl)propanal**, a neat spectrum can be obtained by placing a drop of the liquid between two salt plates (e.g., NaCl or KBr). For a solid, a KBr pellet can be prepared by grinding a small amount of the sample with dry KBr powder and pressing it into a transparent disk. Alternatively, an Attenuated Total Reflectance (ATR) accessory can be used, which requires minimal sample preparation.
- Background Spectrum: A background spectrum of the empty sample holder (or the clean ATR crystal) is recorded first.
- Sample Spectrum: The sample is placed in the instrument, and the sample spectrum is recorded.
- Data Processing: The instrument's software automatically subtracts the background spectrum from the sample spectrum to produce the final IR spectrum.

Conclusion: A Cohesive Spectroscopic Portrait

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The collective analysis of mass spectrometry, NMR, and IR spectroscopy provides a detailed and self-validating structural confirmation of **3-(3-Bromophenyl)propanal**. The molecular weight and fragmentation pattern from MS, the precise proton and carbon environments from NMR, and the characteristic functional group vibrations from IR all converge to paint a cohesive and unambiguous picture of the molecule's architecture. This guide, by presenting a thorough and well-grounded spectroscopic profile, aims to empower researchers in their synthetic endeavors and analytical challenges involving this valuable chemical intermediate.

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